

Personal protective equipment for handling SC-58125

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SC-58125

Cat. No.: B1680877

[Get Quote](#)

Essential Safety and Handling Guide for SC-58125

This document provides immediate safety, handling, and disposal protocols for **SC-58125**, a potent and selective cyclooxygenase-2 (COX-2) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of key quantitative data for **SC-58125** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₂ F ₄ N ₂ O ₂ S	MedChemExpress, Cayman Chemical
Molecular Weight	384.35 g/mol	MedChemExpress, Cayman Chemical
CAS Number	162054-19-5	MedChemExpress, Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Purity	≥98%	Tocris Bioscience
Solubility	- Soluble to 100 mM in DMSO- Soluble to 25 mM in ethanol	Tocris Bioscience
Storage (Powder)	Store at +4°C	Tocris Bioscience
Storage (In solvent)	- -80°C for up to 1 year- -20°C for up to 1 month	Selleck Chemicals

Personal Protective Equipment (PPE)

When handling **SC-58125**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended PPE:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashes or aerosol generation, consider additional protection such as an apron or coveralls.
- **Respiratory Protection:** If working with the powdered form outside of a certified chemical fume hood or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

All PPE should be inspected before use and removed carefully to avoid contamination.

Handling and Disposal Plan

Follow these procedural steps for the safe handling and disposal of **SC-58125**.

Operational Protocol:

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.
- Weighing and Solution Preparation:
 - When weighing the solid form, do so within a fume hood to avoid inhalation of dust particles.
 - To prepare a stock solution, add the solvent to the vial containing **SC-58125** to minimize dust generation.
- Handling Solutions:
 - Avoid direct contact with the solution. Use appropriate PPE at all times.
 - Prevent the formation of aerosols.

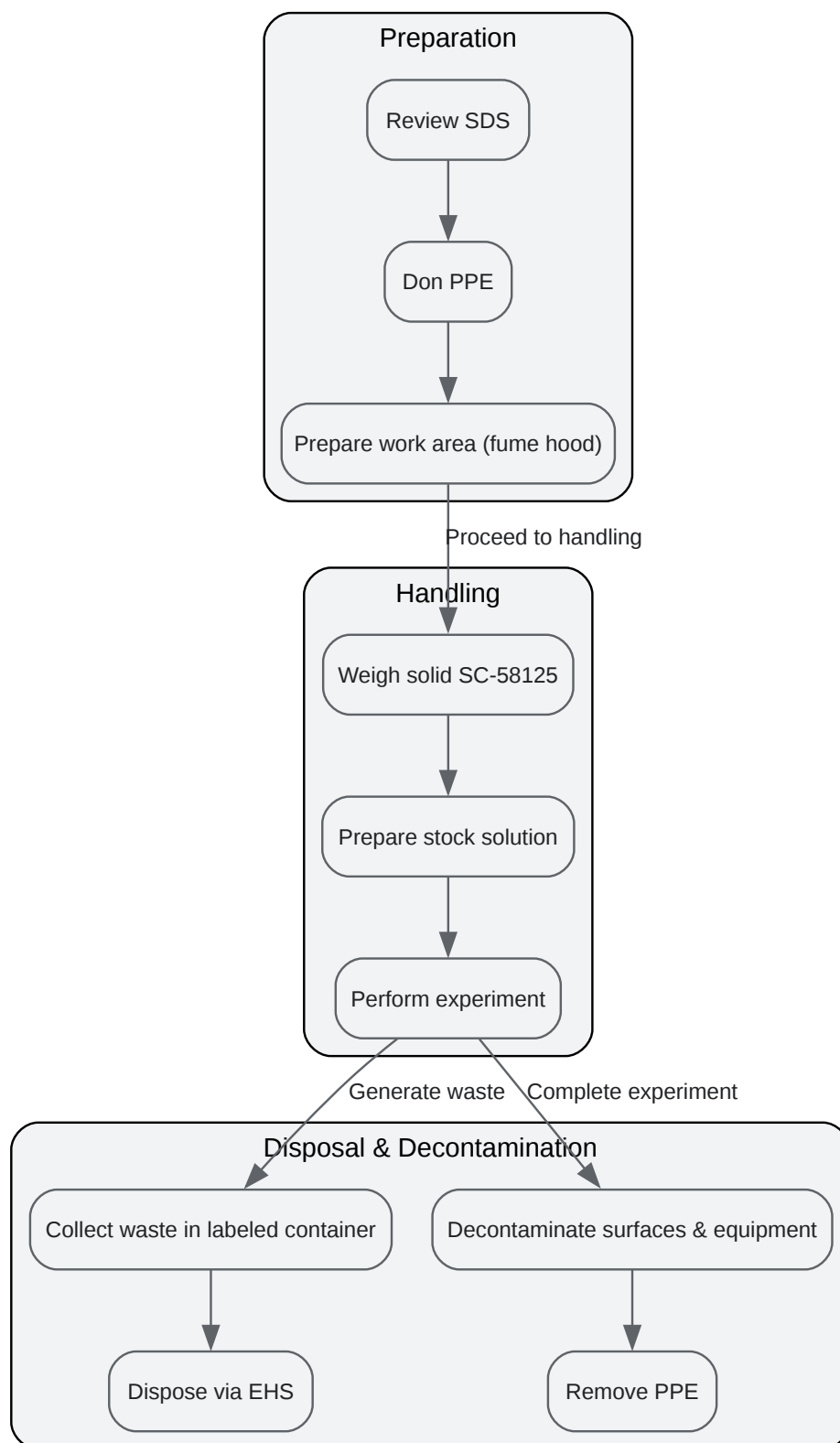
Disposal Plan:

- Waste Collection:
 - Collect all waste materials, including unused **SC-58125**, contaminated solutions, and disposable labware (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
- Disposal Method:

- Dispose of chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.
- Decontamination:
 - Decontaminate all work surfaces and equipment that have come into contact with **SC-58125** using an appropriate solvent (e.g., ethanol), followed by a thorough cleaning with soap and water.

Experimental Workflow Visualization

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **SC-58125**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **SC-58125**.

- To cite this document: BenchChem. [Personal protective equipment for handling SC-58125]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680877#personal-protective-equipment-for-handling-sc-58125]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com